

Solubility of Diisobutyl succinate in common laboratory solvents

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Compound of Interest

Compound Name: Diisobutyl succinate

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Solubility Profile of Diisobutyl Succinate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **diisobutyl succinate** in common laboratory solvents. Due to a scarcity of publicly available quantitative data for this specific compound, this document focuses on providing a sound theoretical understanding of its expected solubility, detailed experimental protocols for its determination, and an estimated value for its aqueous solubility.

Introduction to Diisobutyl Succinate

Diisobutyl succinate (DIBuS) is a diester of succinic acid and isobutanol, with the chemical formula $C_{12}H_{22}O_4$. It is a colorless liquid with applications as a plasticizer, solvent, and fragrance ingredient. A thorough understanding of its solubility is crucial for its effective use in various research, development, and industrial applications, including formulation development and chemical synthesis.

Predicted and Estimated Solubility of Diisobutyl Succinate

Quantitative solubility data for **diisobutyl succinate** in a wide range of common laboratory solvents is not extensively documented in scientific literature. However, based on its chemical structure and the general principles of solubility ("like dissolves like"), a qualitative and, in some cases, an estimated quantitative assessment can be made.

Data Presentation

The following table summarizes the available estimated and qualitative solubility data for **diisobutyl succinate**.

Solvent	Chemical Formula	Polarity	Estimated/Predicted Solubility
Water	H ₂ O	High	Very Low (Estimated: 55.61 mg/L at 25 °C) [1]
Methanol	CH ₃ OH	High	Moderately Soluble to Soluble
Ethanol	C ₂ H ₅ OH	High	Moderately Soluble to Soluble
Acetone	C ₃ H ₆ O	Medium	Soluble to Freely Soluble
Ethyl Acetate	C ₄ H ₈ O ₂	Medium	Soluble to Freely Soluble
Dichloromethane	CH ₂ Cl ₂	Medium	Soluble to Freely Soluble
Hexane	C ₆ H ₁₄	Low	Soluble to Freely Soluble

Note: The qualitative descriptions (e.g., "Moderately Soluble," "Soluble") are predictions based on the chemical structure of **diisobutyl succinate** and the properties of the solvents. Experimental verification is highly recommended.

Experimental Protocols for Solubility Determination

To obtain precise and accurate solubility data for **diisobutyl succinate** in specific solvents, experimental determination is necessary. The following are detailed methodologies for two common and effective techniques.

Gravimetric Method (Shake-Flask)

This method is considered the "gold standard" for determining the equilibrium solubility of a compound in a solvent.

Methodology:

- Preparation of Saturated Solution:
 - Add an excess amount of **diisobutyl succinate** to a known volume of the desired solvent in a sealed, airtight container (e.g., a screw-cap vial or flask). The presence of undissolved **diisobutyl succinate** is essential to ensure saturation.
 - Agitate the mixture at a constant temperature using a mechanical shaker or magnetic stirrer for a prolonged period (e.g., 24-72 hours) to ensure equilibrium is reached. The temperature should be carefully controlled and monitored.
- Phase Separation:
 - Allow the mixture to stand undisturbed at the same constant temperature until the undissolved **diisobutyl succinate** has fully sedimented, leaving a clear supernatant.
 - Alternatively, centrifugation can be used to accelerate the separation of the excess solute.
- Sample Analysis:
 - Carefully withdraw a known volume of the clear supernatant using a calibrated pipette.
 - Transfer the aliquot to a pre-weighed, dry container (e.g., an evaporating dish or beaker).
 - Evaporate the solvent under controlled conditions (e.g., in a fume hood, under a gentle stream of nitrogen, or in a vacuum oven at a temperature that will not cause degradation).

of the **diisobutyl succinate**).

- Once the solvent is completely removed, re-weigh the container with the non-volatile **diisobutyl succinate** residue.
- Calculation:
 - The solubility is calculated by dividing the mass of the **diisobutyl succinate** residue by the volume of the supernatant taken. The results are typically expressed in g/L, mg/mL, or molarity.

UV-Vis Spectrophotometry Method

This method is suitable if **diisobutyl succinate** exhibits a chromophore that absorbs light in the UV-Vis spectrum and the solvent does not interfere with the absorbance.

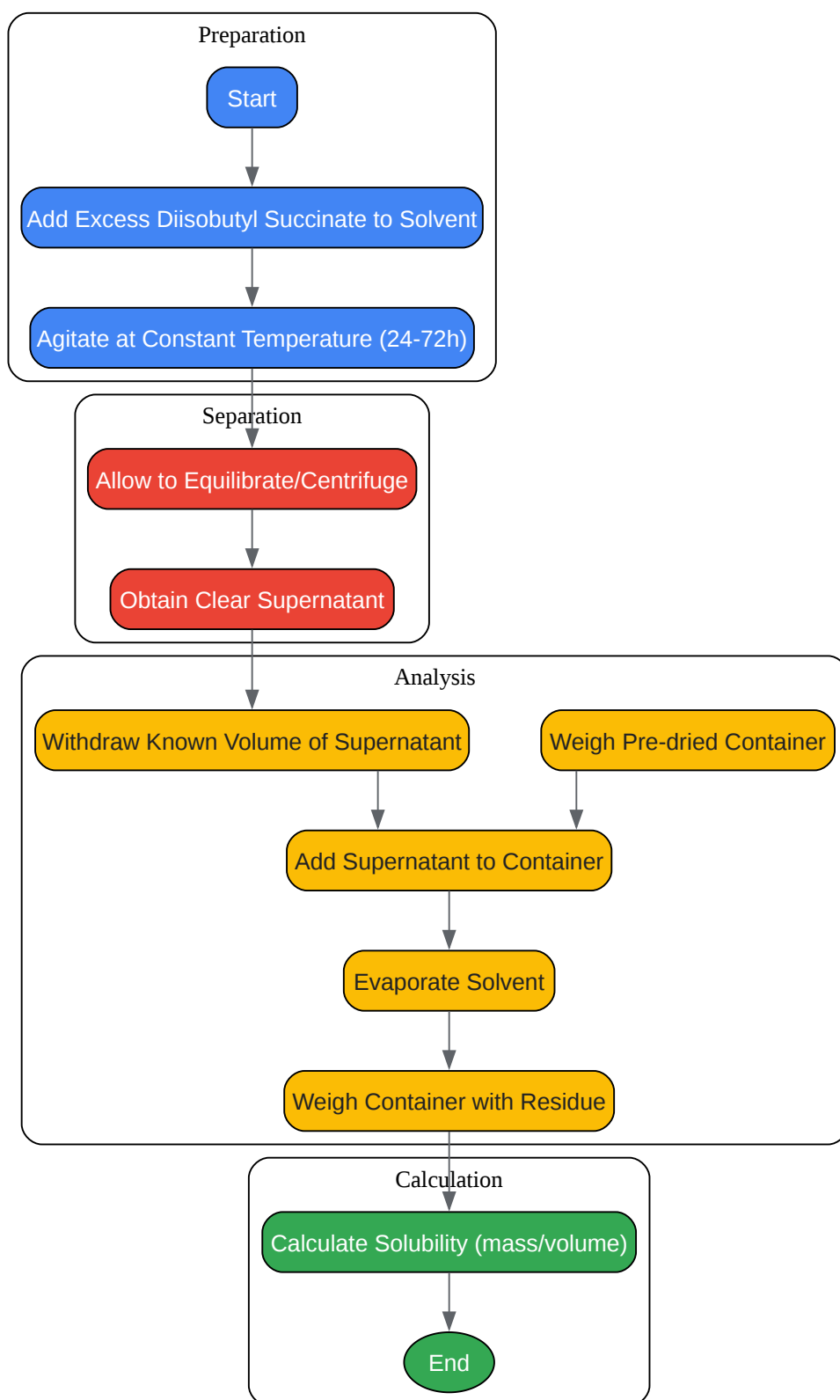
Methodology:

- Preparation of Standard Solutions and Calibration Curve:
 - Prepare a series of standard solutions of **diisobutyl succinate** of known concentrations in the solvent of interest.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) using a UV-Vis spectrophotometer.
 - Construct a calibration curve by plotting absorbance versus concentration. The plot should be linear and follow the Beer-Lambert law.
- Preparation of Saturated Solution:
 - Follow the same procedure as described in the gravimetric method (steps 1 and 2) to prepare a saturated solution of **diisobutyl succinate** at a constant temperature.
- Sample Analysis:
 - Withdraw a small, precise volume of the clear supernatant.

- Dilute the supernatant with a known volume of the solvent to bring the concentration within the linear range of the calibration curve.
- Measure the absorbance of the diluted solution at the λ_{max} .
- Calculation:
 - Use the equation of the line from the calibration curve to determine the concentration of the diluted sample.
 - Calculate the original concentration of the saturated solution by accounting for the dilution factor.

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the experimental determination of solubility using the gravimetric method.



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Caption: Workflow for Gravimetric Solubility Determination.

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References

- 1. Published Parameters UNIFAC - DDBST GmbH [ddbst.com]
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